

# Citronellyl Formate: A Technical Overview of its Properties and Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Citronellyl formate

Cat. No.: B091523

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **Citronellyl Formate**, a monoterpene ester widely utilized in the fragrance and flavor industries. This document outlines its fundamental molecular characteristics, provides detailed experimental protocols for its synthesis and analysis, and situates its primary biological interaction within the context of olfactory signaling.

## Core Molecular and Physical Data

**Citronellyl formate**, also known as 3,7-dimethyloct-6-enyl formate, is a fatty alcohol ester recognized for its fresh, fruity, and floral aroma.<sup>[1]</sup> Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	[2]
Molecular Weight	184.27 g/mol	[2]
CAS Number	105-85-1	[2]
Appearance	Colorless liquid	[3]
Boiling Point	235 °C	[2]
Density	0.897 g/cm <sup>3</sup>	[4]
Flash Point	92 °C (197.6 °F)	[4]

## Experimental Protocols

### Synthesis of Citronellyl Formate via Fischer Esterification

**Citronellyl formate** is synthesized through the acid-catalyzed esterification of citronellol with formic acid.[4] This reaction, a classic example of Fischer esterification, is fundamental in organic synthesis.

Materials:

- Citronellol
- Formic acid (methanoic acid)
- Strong acid catalyst (e.g., sulfuric acid)
- Anhydrous sodium sulfate
- Sodium bicarbonate solution (5%)
- Organic solvent (e.g., diethyl ether or toluene)

- Separatory funnel, round-bottom flask, reflux condenser, heating mantle, and distillation apparatus

Procedure:

- In a round-bottom flask, combine equimolar amounts of citronellol and formic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser and heat the mixture under reflux for several hours to drive the reaction to completion. The reaction progress can be monitored using thin-layer chromatography (TLC).
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution to neutralize the excess acid, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **citronellyl formate**.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Gas chromatography-mass spectrometry is a key analytical technique for the identification and quantification of volatile compounds like **citronellyl formate** in complex mixtures, such as essential oils.<sup>[5][6][7]</sup>

Instrumentation:

- Gas chromatograph equipped with a capillary column (e.g., DB-5 or HP-5ms).
- Mass spectrometer detector.

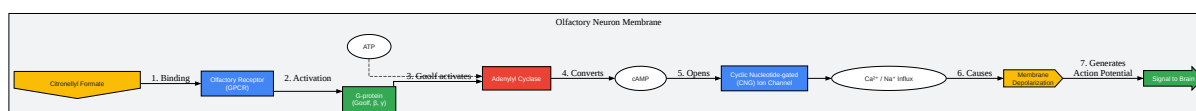
- Helium as the carrier gas.

#### Procedure:

- Sample Preparation: Dilute the sample containing **citronellyl formate** in a suitable volatile solvent (e.g., hexane or dichloromethane).
- Injection: Inject a small volume (typically 1  $\mu$ L) of the prepared sample into the GC injection port, which is heated to ensure rapid volatilization.
- Separation: The volatile compounds are separated based on their boiling points and interactions with the stationary phase of the capillary column. A temperature gradient is typically employed, starting at a lower temperature and gradually increasing to elute compounds with higher boiling points.
- Detection and Identification: As the separated compounds elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum, which shows the mass-to-charge ratio of the fragments, serves as a molecular fingerprint. The identification of **citronellyl formate** is confirmed by comparing its retention time and mass spectrum with that of a known standard.[\[2\]](#)

## Biological Interaction: Olfactory Signaling Pathway

As a fragrance molecule, the primary biological interaction of **citronellyl formate** is with olfactory receptors in the nasal epithelium. This initiates a signaling cascade that results in the perception of smell. The general mechanism of olfactory signal transduction is a G-protein coupled receptor (GPCR) pathway.[\[8\]](#)



[Click to download full resolution via product page](#)

Caption: General olfactory signaling pathway initiated by an odorant like **Citronellyl Formate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. olfactorian.com [olfactorian.com]
- 2. Citronellyl formate | C<sub>11</sub>H<sub>20</sub>O<sub>2</sub> | CID 7778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Citronellyl Formate MBA: Aromatic Specialty - Arogreen [arogreen.com]
- 4. ScenTree - Citronellyl formate (CAS N° 105-85-1) [scentree.co]
- 5. Human Metabolome Database: Showing metabocard for Citronellyl formate (HMDB0033371) [hmdb.ca]
- 6. Typical G.C. analysis [thegoodscentcompany.com]
- 7. researchgate.net [researchgate.net]
- 8. Reactome | Olfactory Signaling Pathway [reactome.org]
- To cite this document: BenchChem. [Citronellyl Formate: A Technical Overview of its Properties and Analysis]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b091523#citronellyl-formate-molecular-weight-and-formula>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)